Molybdenum--rhenium (3/1)
Description
Contextualization within Refractory Metal Alloys Research
Refractory metals, which include niobium, tantalum, molybdenum, tungsten, and rhenium, are characterized by their exceptionally high melting points and resistance to heat and wear. material-properties.orgosti.gov Research into refractory metal alloys aims to develop materials that can withstand extreme environments, such as those encountered in aerospace, nuclear reactors, and high-temperature industrial processes. osti.govnasa.gov Molybdenum, with its high melting point and good thermal conductivity, is a key element in this research. nasa.govplansee.com However, pure molybdenum suffers from low-temperature brittleness and poor weldability. nasa.gov The alloying of molybdenum with other elements, particularly rhenium, is a primary focus of research to overcome these limitations. nasa.govsamaterials.com
Historical Perspectives on Molybdenum-Rhenium Alloys
The development of molybdenum alloys began as an effort to improve upon the inherent defects of pure molybdenum, such as its low plastic-brittle transition temperature. researchgate.net Early efforts involved the addition of elements like titanium and zirconium. researchgate.net The remarkable effects of rhenium on the properties of molybdenum and other Group VIA metals were discovered, leading to the development of Mo-Re alloys. youtube.com It was found that significant additions of rhenium could dramatically improve the fabricability and ductility of molybdenum. youtube.com This led to the identification of optimal compositions, such as Mo-35Re, which exhibited superior strength and ductility compared to unalloyed molybdenum. youtube.com
Significance of Rhenium Alloying in Group VIA Elements
The alloying of Group VIA elements (Chromium, Molybdenum, and Tungsten) with rhenium gives rise to a phenomenon known as the "rhenium ductilizing effect". material-properties.orgmaterial-properties.org This effect is characterized by a significant lowering of the ductile-to-brittle transition temperature and an increase in ductility and strength. material-properties.orgmaterial-properties.orgnih.gov The addition of rhenium to molybdenum, for instance, can make the resulting alloy ductile even at room temperature. plansee.com This is a crucial improvement, as the brittleness of Group VIA metals at low temperatures is a major obstacle to their wider application. nasa.gov The "rhenium effect" is not limited to ductility; it also enhances the high-temperature strength and creep resistance of these alloys. nasa.govwikipedia.org
Fundamental Academic Interest in Mo-Re Intermetallic Compounds
The Molybdenum-Rhenium (3/1) alloy, which corresponds to a composition of 75 atomic percent molybdenum and 25 atomic percent rhenium, is a solid-solution alloy. material-properties.org Below is a table summarizing some of the key properties of a Mo-25Re alloy.
| Property | Value |
| Density | 11,200 kg/m ³ |
| Ultimate Tensile Strength | 1,100 MPa |
| Young's Modulus of Elasticity | 360 GPa |
| Brinell Hardness | 350 BHN |
| Melting Point | 2527 °C |
| Thermal Conductivity | 70 W/mK |
| Specific Heat Capacity | 220 J/kg·K |
Structure

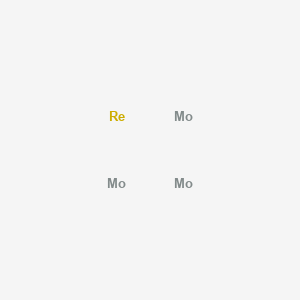

2D Structure
Properties
CAS No. |
86243-96-1 |
|---|---|
Molecular Formula |
Mo3Re |
Molecular Weight |
474.1 g/mol |
IUPAC Name |
molybdenum;rhenium |
InChI |
InChI=1S/3Mo.Re |
InChI Key |
XRKUINXCYQDIFT-UHFFFAOYSA-N |
Canonical SMILES |
[Mo].[Mo].[Mo].[Re] |
Origin of Product |
United States |
Synthesis and Fabrication Methodologies for Molybdenum Rhenium 3/1
Conventional Metallurgical Processing Routes
Conventional methods for fabricating Mo-Re alloys have been refined over decades to produce high-quality materials for demanding applications in aerospace, electronics, and high-temperature environments. samaterials.com These routes typically involve the melting and consolidation of the constituent metals or their powders.
Electron-Beam Melting Techniques
Electron-beam melting (EBM) is a high-purity melting process conducted in a vacuum. refractorymetal.org A high-energy electron beam is directed onto the raw materials, causing them to melt and form an ingot. refractorymetal.org This method is particularly effective for refractory metals like molybdenum and rhenium as it minimizes contamination from atmospheric gases. refractorymetal.org
Research conducted by NASA has demonstrated the effectiveness of EBM for producing dilute molybdenum-rhenium alloys. nasa.govnasa.gov Studies on electron-beam-melted molybdenum and Mo-Re alloys with varying rhenium concentrations (up to 7.7 atomic percent) have shown significant improvements in mechanical properties. nasa.govnasa.gov The addition of rhenium was found to lower the ductile-brittle transition temperature, with a 7.7 atomic percent rhenium alloy exhibiting a transition temperature approximately 200°C lower than that of unalloyed molybdenum. nasa.govnasa.gov Furthermore, rhenium additions enhance both low and high-temperature tensile strengths and high-temperature creep strength. nasa.govnasa.gov
| Alloy Composition (atomic % Re) | Ductile-Brittle Transition Temperature Reduction (vs. pure Mo) | Key Improvement |
|---|---|---|
| 3.9 | Lowered | Improved low-temperature ductility |
| 5.9 | Lowered | Increased tensile and creep strength |
| 7.7 | Approx. 200°C lower | Maximum improvement in annealed condition |
Arc-Melting Processes
Arc-melting is another common technique for producing refractory metal alloys. refractorymetal.org In this process, an electric arc is generated between a non-consumable electrode (often tungsten) and the raw material within a controlled atmosphere of inert gas (like argon) or a vacuum. tdx.catamazemet.com The intense heat from the arc melts the constituent metals, which then solidify in a water-cooled copper crucible to form an ingot. tdx.cat911metallurgist.com To ensure homogeneity, the ingot is typically flipped and remelted multiple times. tdx.cat
This method is well-suited for producing large ingots of molybdenum and its alloys. refractorymetal.org The process is valued for its ability to rapidly melt and alloy metals. refractorymetal.org The resulting ingots can then be further processed into final components through machining. refractorymetal.org
Powder Metallurgy Approaches
Powder metallurgy (PM) is a versatile method that involves blending metal powders, compacting them into a desired shape, and then sintering them at high temperatures to form a solid part. refractorymetal.org For Mo-Re (3/1), this involves mixing molybdenum and rhenium powders in the correct ratio, followed by compaction and sintering at temperatures that can exceed 1,600°C. vulcanchem.com
The properties of the final product are highly dependent on the characteristics of the initial powders and the processing parameters. For instance, the mixing method of the powders can significantly affect the grain size of the resulting alloy. bohrium.com One innovative approach to produce ultrafine Mo-Re alloy powders involves using glucose as a carbon source in a process of wet-wet mixing, evaporative crystallization, calcination, carbothermal pre-reduction, and hydrogen deep reduction. bohrium.com This addresses issues of large particle size and poor uniformity seen in more traditional powder production methods. bohrium.com
Studies on PM-fabricated Mo-Re alloys have shown that increasing the rhenium content up to 41 wt% monotonically decreases the Charpy ductile-to-brittle transition temperature. researchgate.net
| Step | Description | Key Parameters |
|---|---|---|
| 1 | Preparation of Mo-Re alloy powder | Can involve two-step reduction of ammonium (B1175870) perrhenate (B82622) and molybdenum dioxide |
| 2 | Mould-pressing | Obtains a pressed compact |
| 3 | Sintering | Creates a sintered base |
| 4 | Rolling | Sequential hot, warm, and cold rolling to achieve desired foil thickness |
Specialized Growth Methods (e.g., Hydrothermal)
While not a conventional method for producing bulk metallic alloys, hydrothermal synthesis is a specialized technique used to create oxide-based materials containing molybdenum and rhenium. This method involves chemical reactions in aqueous solutions at elevated temperatures and pressures. researchgate.net
Research has described the electrodeposition of mixed molybdenum-rhenium oxides (MoxRe1−xOy) from acidic solutions. researchgate.net In these processes, the concentration of rhenium in the resulting film can be controlled by the deposition potential. researchgate.net The deposits are often mixed-valent, containing multiple oxidation states of both molybdenum and rhenium. researchgate.net Another study details the hydrothermal synthesis of MoS2 nanosheets from molybdenum trioxide, highlighting the versatility of this method for producing nanostructured materials. rsc.org Although these are not metallic Mo-Re alloys, they represent a synthesis route for compounds of these elements.
Advanced Manufacturing Technologies
Advanced manufacturing, particularly additive manufacturing, is revolutionizing the production of complex components from high-performance materials like Mo-Re alloys.
Additive Manufacturing via Laser Powder Bed Fusion
Laser Powder Bed Fusion (LPBF) is an additive manufacturing technique that builds parts layer-by-layer from a bed of metal powder. researchgate.net A high-power laser selectively melts the powder according to a 3D CAD model. researchgate.net This technology offers significant advantages in creating complex geometries and customized parts with high material efficiency. researchgate.net
The application of LPBF to Mo-Re alloys has been the subject of recent research. bohrium.com Studies have demonstrated the feasibility of producing Mo-Re alloys by additively manufacturing mechanically mixed pure elemental powders. bohrium.com Key findings from this research include:
Influence of Build Parameters: The build orientation, laser speed, and rhenium content all significantly affect the flexural strength of the final part. bohrium.com
Atmosphere Control: The addition of hydrogen or nitrogen to the argon shield gas during the LPBF process can influence the mechanical properties and reduce cracking. bohrium.comornl.gov For pure molybdenum, a nitrogen atmosphere has been shown to suppress crack formation by hindering oxygen diffusion and reducing the formation of embrittling oxides at grain boundaries. ornl.gov
Mechanical Properties: A study on a 70Mo-25W-5Re alloy produced by LPBF found that slower printing speeds, corresponding to higher energy density, resulted in a stronger alloy. dtic.mil Post-printing heat treatments were also shown to improve strength. dtic.mil For pure molybdenum produced by LPBF, compressive strengths of 510 MPa have been achieved. etsmtl.ca
| Parameter | Value | Resulting Property |
|---|---|---|
| Laser Power (P) | 179 W | Printed Density: 97% Ultimate Strength: 510 MPa Yield Strength: 340 MPa Max Strain: 11% |
| Scanning Speed (v) | 133 mm/s | |
| Hatch Spacing (h) | 60 μm | |
| Layer Thickness (t) | 30 μm |
Control of Material Forms and Structures
Beyond additive manufacturing, traditional powder metallurgy techniques are commonly employed to produce various forms of Molybdenum-Rhenium alloys, including rods and sheets. These processes allow for the production of materials with specific microstructures and properties tailored for a range of applications.
Molybdenum-Rhenium alloy rods and sheets are typically fabricated using conventional powder metallurgical methods. google.com These methods involve the consolidation of blended molybdenum and rhenium powders, followed by sintering at high temperatures to form a solid billet. The resulting ingot can then be further processed through techniques such as rolling and drawing to produce sheets and rods of desired dimensions. attelements.com
Mo-Re alloys with varying rhenium content, such as Mo-41%Re and Mo-47.5%Re, are available in these forms. attelements.comshanghaimetal.com The addition of rhenium significantly enhances the ductility, weldability, and formability of molybdenum, allowing the alloy to maintain good ductility even after being subjected to high temperatures. attelements.comsamaterials.com This makes Mo-Re rods and sheets suitable for a variety of high-temperature structural applications in industries such as aerospace and nuclear energy. shanghaimetal.commade-in-china.com
Table 2: Common Molybdenum-Rhenium Alloy Compositions for Rods and Sheets
| Alloy Composition | Available Forms | Key Characteristics |
|---|---|---|
| Mo-41%Re | Rod, Sheet attelements.comshanghaimetal.com | Good ductility, weldability, and strength attelements.com |
Structural Characterization of Molybdenum Rhenium 3/1 Intermetallics
Crystallographic and Microstructural Analysis
The analysis of the Molybdenum-Rhenium (3/1) intermetallic compound involves a combination of diffraction and microscopy techniques to determine its phase composition, crystal structure, and microscopic morphology. These analyses are fundamental to correlating the material's synthesis and processing with its resultant properties.
X-ray Diffraction (XRD) is a primary non-destructive technique used to analyze the crystalline structure of materials. nasa.govdtic.mil It provides information on phase composition, crystal structure, lattice parameters, and crystallite size. nasa.govdtic.mil In the study of intermetallic alloys like Mo-Re, XRD is essential for identifying the phases present, including solid solutions and any intermediate phases that may form during processing. bohrium.comnasa.govresearchgate.net The diffraction pattern, a plot of diffracted X-ray intensity versus the diffraction angle (2θ), serves as a unique "fingerprint" for the crystalline phases present. researchgate.net
Research on Mo-Re alloys produced by powder sintering with non-equilibrium cooling rates has shown that the Mo-25Re composition is not a simple single-phase material. bohrium.com XRD analysis revealed that in addition to the primary body-centered cubic (BCC) Mo(Re) solid solution, there was an incipient formation of the σ-phase. bohrium.com The presence and relative amounts of different phases are highly dependent on the processing conditions, particularly the cooling rate, which can lead to deviations from the equilibrium phase diagram. bohrium.com
In the context of thin films, which are crucial for electronics and coatings, the phase composition can differ. Studies on sputter-deposited Mo-Re thin films have identified a dual-phase structure for Re concentrations above 23 at.%. capes.gov.br These films consist of the body-centered cubic (BCC) solid solution alongside a close-packed A15 cubic structure (space group Pm-3n) identified as Mo3Re. capes.gov.br
Table 1: Phases Identified in Molybdenum-Rhenium (3/1) by XRD
| Material Form | Processing | Primary Phase | Secondary Phase(s) | Source(s) |
|---|---|---|---|---|
| Bulk (sintered) | Powder Metallurgy (fast cooling) | Mo(Re) BCC Solid Solution | Incipient σ-phase | bohrium.com |
| Thin Film | Sputter Deposition | Mo(Re) BCC Solid Solution | A15 Mo3Re | capes.gov.br |
The lattice parameter is a fundamental property of a crystal structure, representing the dimensions of the unit cell. For Mo-Re alloys, XRD is used to precisely measure these parameters. It has been observed that the lattice parameter of the Molybdenum-Rhenium BCC solid solution changes with the concentration of Rhenium. bohrium.com
Specifically, for the Mo(Re) BCC solid solution, the lattice parameter was found to decrease as the Rhenium content increased, up to the point of saturation. bohrium.com In studies of Mo-Re thin films, the evolution of the lattice parameter as a function of Rhenium content has been systematically documented. capes.gov.br For the A15 phase observed in some Mo-Re films, a specific lattice parameter of 4.980 Å was determined through extrapolation from high-angle diffraction lines. nasa.gov
Table 2: Lattice Parameter Data for Mo-Re Alloys
| Phase | Composition | Lattice Parameter (a) | Observation | Source(s) |
|---|---|---|---|---|
| BCC Solid Solution | Increasing Re content | Decreasing | Parameter decreases with Re addition until saturation | bohrium.com |
| A15 | Mo-25Re (Thin Film) | 4.980 Å (± 0.001) | Determined by extrapolation of high-angle XRD lines | nasa.gov |
| BCC & A15 | Mo(1-x)Re(x) (x ≤ 0.31) | Varies with x | Evolution of 'a' documented for thin films | capes.gov.br |
Polytypism describes the ability of a substance to crystallize into different structures that have identical layers but differ in their stacking sequence. nasa.gov While classical polytypism is more common in layered materials, related phenomena such as stacking faults are important in metallic alloys. A stacking fault is a disruption in the regular sequence of atomic planes in a crystal.
In the Molybdenum-Rhenium system, the occurrence of stacking faults has been a subject of study. nasa.govnasa.govdtic.milresearchgate.net Early research identified polygonization and the presence of stacking faults in Mo-Re alloys, suggesting that the addition of Rhenium influences the defect structure of the Molybdenum lattice. nasa.govnasa.govresearchgate.net The energy of these stacking faults is a key parameter influencing the deformation mechanisms of the alloy. dtic.mil While distinct polytypes in the traditional sense are not a widely reported feature of the Mo-Re (3/1) intermetallic, the analysis of stacking fault energy and density provides crucial insight into the crystallographic variations within the alloy's structure. nasa.govdtic.mil
Electron microscopy techniques, such as Transmission Electron Microscopy (TEM) and Scanning Electron Microscopy (SEM), provide direct visualization of the material's microstructure at high magnifications. These methods are indispensable for understanding the morphology, grain structure, and defect distribution within the alloy. researchgate.net
Transmission Electron Microscopy (TEM) offers exceptionally high resolution, enabling the analysis of features at the nanoscale, including individual crystal defects like dislocations and stacking faults. researchgate.net In the context of Mo-Re alloys, TEM has been instrumental in observing the detailed microstructure.
Studies on sputtered Mo-Re films have used TEM to reveal a columnar grain structure, a common feature in thin films, with voids present between the grains. nasa.gov The investigation of stacking faults in Mo-Re alloys, a key aspect of their deformation behavior, relies heavily on direct observation via TEM. dtic.milresearchgate.net These analyses provide a visual confirmation of the crystallographic imperfections and their distribution, which are critical for explaining the mechanical properties of the alloy.
Scanning Electron Microscopy (SEM) is a versatile tool used to examine the surface topography and composition of materials. dtic.mil For Mo-Re (3/1) alloys, SEM analysis is employed to characterize the microstructure, including grain size and shape, and the distribution of different phases. dtic.mil
When combined with Energy-Dispersive X-ray Spectroscopy (EDS), SEM can provide elemental composition maps, confirming the distribution of Molybdenum and Rhenium throughout the sample and identifying any compositional variations or segregation at grain boundaries or between phases. This is particularly useful for visualizing the location of secondary phases, such as the incipient σ-phase or the A15 phase identified by XRD, within the primary BCC matrix. bohrium.comcapes.gov.br
Electron Microscopy Techniques
Electron Backscattered Diffraction (EBSD) for Orientation Mapping
Electron Backscattered Diffraction (EBSD) is a powerful scanning electron microscope (SEM)-based technique used for the microstructural-crystallographic characterization of materials. emitllc.comyoutube.com This method provides detailed information about the crystalline orientation and phase of a material's surface. emitllc.com For Molybdenum-Rhenium (Mo-Re) intermetallics, EBSD is instrumental in creating orientation maps, which reveal the size, shape, and orientation of individual grains within the polycrystalline material.
The process involves scanning a focused electron beam across the surface of a tilted sample. The interaction of the beam with the crystalline lattice generates Kikuchi diffraction patterns, which are unique to the crystal structure and its orientation at that specific point. youtube.com These patterns are captured by a detector and automatically indexed to determine the crystal orientation. By collecting hundreds of thousands of these patterns across a predefined area, a detailed map is constructed where different crystallographic orientations are represented by different colors. emitllc.com
In the context of Mo-Re alloys, EBSD is crucial for:
Understanding Microstructure: Analyzing the grain structure, including grain size distribution and morphology, which is a function of processing history (e.g., sintering, annealing, or additive manufacturing). emitllc.comresearchgate.net
Phase Identification: Differentiating between the primary body-centered cubic (BCC) Mo-Re solid solution and various intermetallic phases (like sigma and chi) that can precipitate within the matrix. emitllc.com EBSD can create phase maps that show the spatial distribution and area fraction of each phase. emitllc.com
Texture Analysis: Quantifying any preferred crystallographic orientation (texture) that may develop during processing, which significantly influences the alloy's anisotropic mechanical properties. youtube.com
Strain Analysis: Mapping local variations in lattice orientation, which can be correlated with the presence of dislocations and residual strain in the material. microscopy.orgosti.gov Metrics derived from EBSD data can provide a quantitative measure of defect populations. osti.gov
High-Resolution Imaging for Atomic Arrangements
To understand the properties of Mo-Re intermetallics at the most fundamental level, direct visualization of atomic arrangements is necessary. High-resolution transmission electron microscopy (HR-TEM) and advanced scanning transmission electron microscopy (STEM) techniques are employed for this purpose. researchgate.netnih.gov
Techniques such as high-angle annular dark-field (HAADF)-STEM are particularly effective. In HAADF-STEM, the image contrast is highly sensitive to the atomic number (Z-contrast) of the elements in the sample. This allows for the clear distinction between molybdenum and rhenium atoms in the crystal lattice, providing direct insights into their ordering and the structure of intermetallic phases. nih.gov Complementary techniques like annular bright-field (ABF) and enhanced annular bright-field (E-ABF) can reveal the positions of both light and heavy atoms simultaneously. nih.gov
Through these methods, researchers can:
Image the atomic structure of individual phases and the interfaces between them.
Identify and characterize crystal defects such as dislocations, stacking faults, and grain boundaries at the atomic scale. researchgate.net
Confirm the crystallographic structure of complex intermetallic phases, like the sigma and chi phases, by comparing experimental images with theoretical atomic models. nih.gov
Observe the atomic-level details of phase transformations and precipitation phenomena.
For instance, atomic-resolution imaging has been used to identify ultrathin amorphous layers at particle-matrix interfaces in molybdenum alloys and to reveal the complex atomic arrangement of oxide nanowires, demonstrating the power of these techniques to uncover structural features not resolvable by other methods. nih.govnih.gov
Phase Equilibria and Phase Diagram Investigations
Experimental Determination of Mo-Re Binary Phase Diagrams
The Molybdenum-Rhenium (Mo-Re) binary phase diagram is a fundamental map that describes the stable phases present at different compositions and temperatures under equilibrium conditions. deringerney.com Experimental determination of this diagram has been a subject of numerous investigations, forming the basis for the design and application of Mo-Re alloys. rmme.ac.cnosti.gov The diagram is characterized by a high solubility of rhenium in molybdenum, forming a body-centered cubic (BCC) solid solution. nasa.gov
Experimental techniques used to establish the phase boundaries include:
Thermal Analysis: Observing cooling curves (temperature versus time) for alloys of various compositions to detect thermal arrests or changes in slope that correspond to phase transformations, such as solidification or eutectic reactions. libretexts.org
X-ray Diffraction (XRD): Analyzing samples annealed at various temperatures to identify the crystal structures of the phases present. osti.govoaepublish.com
Electron Probe Microanalysis (EPMA): Measuring the chemical composition of individual phases within the microstructure of equilibrated alloy samples. oaepublish.comosti.gov
Metallography: Using optical and electron microscopy to observe the microstructure of alloys after heat treatment, identifying the number and morphology of phases present.
These experimental data points are then compiled to construct the phase diagram. The CALPHAD (CALculation of PHAse Diagrams) method is a powerful computational approach that uses these experimental data to develop a thermodynamically self-consistent database for the Mo-Re system. rmme.ac.cnosti.gov This allows for the calculation of the phase diagram and thermodynamic properties, often providing more accurate and comprehensive information than can be obtained from experiments alone. rmme.ac.cn
Identification and Characterization of Intermediate Phases (e.g., Sigma, Chi)
Beyond the BCC solid solution, the Mo-Re system features two key intermediate phases: the sigma (σ) phase and the chi (χ) phase. nasa.govosti.gov These phases, also known as topologically close-packed (TCP) phases, form at specific composition and temperature ranges and have significant effects on the alloy's properties. osti.govub.edu
Sigma (σ) Phase: The σ-phase is a hard and brittle intermetallic that can precipitate in Mo-Re alloys with higher rhenium concentrations. osti.govrheniumet.com Its presence is generally associated with an increase in strength but a decrease in toughness and ductility. osti.govtandfonline.com In the Mo-Re system, the σ-phase is structurally characterized by a disordered arrangement of Mo and Re atoms. osti.gov It has a tetragonal crystal structure. ub.edu Controlling the formation of the σ-phase is critical in alloy design, as its precipitation, particularly at grain boundaries, can be detrimental to mechanical performance. rheniumet.comtandfonline.com
Chi (χ) Phase: The χ-phase is another intermetallic found in the Mo-Re system. osti.gov Like the sigma phase, it is characterized by a complex crystal structure. osti.gov Studies on similar alloy systems describe the χ-phase as a ternary compound containing elements like Fe, Cr, and Mo, with a wide stoichiometric range. ub.eduresearchgate.netsoton.ac.uk In the binary Mo-Re system, the χ-phase (identified as Mo₁₃Re₄₅) also features a disordered atomic arrangement. osti.gov The precipitation of the χ-phase can influence the mechanical and chemical properties of the alloy.
The identification and characterization of these phases rely on techniques such as X-ray diffraction (XRD) for crystal structure determination and scanning electron microscopy (SEM) with backscattered electron (BSE) imaging and energy-dispersive X-ray spectroscopy (EDS) for morphological and compositional analysis. osti.govub.edu
| Phase | Stoichiometry Example | Crystal System | Space Group | Prototype |
|---|---|---|---|---|
| Sigma (σ) | MoRe₂ | Tetragonal | P4₂/mnm | D8₅ |
| Chi (χ) | Mo₁₃Re₄₅ | Cubic | I-43m | A12 |
Analysis of Ternary and Higher-Order Molybdenum-Rhenium Systems
The addition of a third or more elements to the Mo-Re binary system creates ternary or higher-order alloys with potentially enhanced properties. The analysis of these complex systems is crucial for developing new materials for specific applications. researchgate.net
Mo-Re-W System: The Tungsten-Molybdenum-Rhenium (W-Mo-Re) system has been investigated for applications requiring high melting points and improved ductility over pure tungsten. osti.gov Studies have focused on establishing the range of room-temperature ductility in sintered alloys and determining their fusion temperatures. osti.gov The addition of rhenium to W-Mo alloys follows similar trends to the binary Mo-Re system, with rhenium additions improving ductility. osti.govdtic.mil
Mo-Re-Ni System: The Nickel-Molybdenum-Rhenium (Ni-Mo-Re) system is of interest for high-temperature structural applications. Thermodynamic assessments and experimental investigations using XRD and EPMA have been performed to determine the phase equilibria at elevated temperatures (e.g., 1473 K and 1873 K). oaepublish.com These studies have identified ternary intermetallic compounds and the extension of the binary σ-phase into the ternary system. oaepublish.com A key finding was a new phase, designated ', whose average structure corresponds to the σ-phase, highlighting the complexity introduced by a third element. oaepublish.com
Other Systems: The effect of various alloying additions, such as Titanium (Ti), Niobium (Nb), Tantalum (Ta), and Hafnium (Hf), on the properties of Mo-Re alloys has also been screened. researchgate.net For example, hafnium has been identified as a particularly effective strengthener at high temperatures for a Mo-26 at.% Re alloy. researchgate.net The addition of silicon to Mo-Re has also been studied, leading to the formation of molybdenum silicides. osti.gov
Advanced Compositional and Chemical State Analysis
A comprehensive understanding of Mo-Re (3/1) intermetallics requires precise determination of their elemental composition and the chemical (oxidation) state of the constituent atoms. A suite of advanced analytical techniques is employed for this purpose.
Electron Probe Microanalysis (EPMA): This is a highly accurate quantitative technique used to determine the elemental composition of micro-sized volumes of a sample. It is essential for measuring the precise compositions of different phases in equilibrated alloys, which is critical for validating phase diagram calculations. oaepublish.comosti.gov
Energy-Dispersive X-ray Spectroscopy (EDS/EDX): Commonly attached to an SEM or TEM, EDS provides rapid qualitative and semi-quantitative elemental analysis. It is widely used to create elemental maps, showing the spatial distribution of Mo and Re within the microstructure and confirming the elemental makeup of intermetallic precipitates. ub.eduacs.org
X-ray Photoelectron Spectroscopy (XPS): XPS is a surface-sensitive technique that provides information about elemental composition and, crucially, the chemical state (e.g., oxidation state) of the elements on the material's surface. acs.orgarxiv.org By analyzing the binding energies of core-level electrons, XPS can distinguish between metallic Mo and Re and their various oxides or other compounds, which is vital for understanding surface-related phenomena like corrosion and catalysis. arxiv.org
X-ray Diffraction (XRD): While primarily a structural tool, XRD is fundamental for phase identification. By comparing the diffraction pattern of a sample to databases, the phases present can be identified. Rietveld refinement of the XRD data can yield precise lattice parameters, which are sensitive to composition, especially in solid solutions. osti.govoaepublish.com
These techniques, often used in combination, provide a complete picture of the chemical nature of Mo-Re intermetallics, from bulk phase composition to surface chemistry. ub.eduarxiv.org
X-ray Photoelectron Spectroscopy (XPS)
X-ray Photoelectron Spectroscopy (XPS) is a surface-sensitive quantitative spectroscopic technique that measures the elemental composition, empirical formula, chemical state, and electronic state of the elements within a material. wikipedia.org When analyzing Mo-Re alloys, XPS is crucial for identifying the oxidation states of molybdenum and rhenium on the surface.
Studies have shown that the surface of Mo-Re films can exhibit higher concentrations of molybdenum, often in the form of oxides like MoO₂ and MoO₃. researchgate.net The Mo 3d region of the XPS spectrum is particularly informative, with distinct peaks corresponding to the metallic Mo (Mo⁰) and its various oxidation states (e.g., Mo⁴⁺, Mo⁶⁺). researchgate.netcsic.es The binding energies of these peaks provide definitive identification of the chemical states. For instance, the Mo 3d peaks for molybdenum metal are characteristically asymmetric, while those for its oxides are symmetric. thermofisher.com The spin-orbit splitting of the Mo 3d level is approximately 3.15 eV. thermofisher.com
The relative intensities of the Mo and Re peaks can be used to determine the surface composition. However, this can be influenced by environmental factors. For example, exposure to a methane-hydrogen atmosphere at high temperatures can lead to the reduction of molybdenum oxides on the surface. researchgate.net
Interactive Data Table: Representative XPS Binding Energies for Molybdenum Species
| Molybdenum Species | Mo 3d₅/₂ Binding Energy (eV) | Mo 3d₃/₂ Binding Energy (eV) | Oxidation State |
| Metallic Mo (Mo⁰) | ~228.0 | ~231.1 | 0 |
| Molybdenum Dioxide (MoO₂) | ~229.3 | ~232.4 | +4 |
| Molybdenum Trioxide (MoO₃) | ~232.5 | ~235.6 | +6 |
Note: These are approximate values and can vary slightly depending on the specific alloy and instrument calibration.
Energy-Dispersive X-ray Spectroscopy (EDS)
Energy-Dispersive X-ray Spectroscopy (EDS or EDX) is an analytical technique used for the elemental analysis or chemical characterization of a sample. wikipedia.orgoxinst.com It is often coupled with Scanning Electron Microscopy (SEM) to provide elemental composition information in conjunction with topographical imaging. nanoscience.comresearchgate.net EDS relies on the principle that each element has a unique atomic structure, which results in a unique set of peaks in its X-ray emission spectrum. wikipedia.org
In the context of Mo-Re alloys, EDS is used to determine the bulk elemental composition and to create elemental distribution maps. nanoscience.combruker.com This is crucial for verifying the nominal 3:1 atomic ratio and for identifying any phase segregation or the presence of impurities. The technique can quantify the relative abundance of molybdenum and rhenium within the analyzed volume. nanoscience.com For instance, in a study of Mo-47.5Re alloys, EDS was used alongside other techniques to characterize the microstructure and elemental distribution. researchgate.net
Interactive Data Table: Example EDS Data for a Mo-Re Alloy
| Element | Atomic % | Weight % |
| Molybdenum (Mo) | 75.2 | 81.5 |
| Rhenium (Re) | 24.8 | 18.5 |
Note: This is hypothetical data for a Mo-Re (3/1) alloy and actual measurements may vary.
Atom Probe Tomography (APT)
Atom Probe Tomography (APT) is a materials analysis technique that provides 3D chemical imaging and compositional measurements with near-atomic resolution. tms.orgresearchgate.net It is exceptionally sensitive, capable of detecting elements in the parts per million range. researchgate.net This technique is invaluable for studying the fine-scale distribution of elements within Mo-Re alloys, including at grain boundaries and interfaces. tms.org
APT can reveal the three-dimensional arrangement of individual atoms, making it possible to identify and characterize nanoscale precipitates and solute clusters. epfl.ch While some studies have investigated the possibility of rhenium clustering in nickel-based superalloys containing rhenium, no definitive evidence of clustering was found. researchgate.net In Mo-Re systems, APT can be used to verify the homogeneity of the rhenium distribution and to investigate segregation effects at a level of detail not achievable by other techniques. bris.ac.uk The technique's ability to provide crystallographic information alongside chemical data allows for a direct correlation between microstructure and composition. tms.org
Secondary Ion Mass Spectrometry (SIMS)
For Mo-Re alloys, SIMS can provide detailed information about surface contaminants and the distribution of trace elements. mdpi.com The technique can be operated in different modes: static SIMS, which analyzes the outermost monolayer, and dynamic SIMS, which can perform depth profiling to analyze the composition as a function of depth. nasa.gov This is particularly useful for characterizing thin films and coatings on Mo-Re substrates. The mass spectrum generated by SIMS can identify not only individual elements but also molecular fragments, providing insights into the chemical compounds present on the surface. mdpi.com
X-ray Fluorescence (XRF)
X-ray Fluorescence (XRF) is a non-destructive analytical technique used to determine the elemental composition of materials. researchgate.net When a sample is irradiated with high-energy X-rays, it emits characteristic "secondary" or fluorescent X-rays. clu-in.org Each element emits X-rays at a unique energy, allowing for the identification of the elements present. clu-in.org
XRF is a valuable tool for the bulk chemical analysis of Mo-Re alloys, providing accurate quantitative results for the major constituents. nih.gov It is a rapid and reliable method for quality control in the production of these alloys. nih.gov While XRF is primarily a bulk analysis technique, recent advancements, including micro-XRF, allow for elemental mapping on a micrometer scale. researchgate.net For accurate determination of rhenium in the presence of molybdenum, chemical separation techniques may sometimes be combined with XRF to overcome matrix effects. usgs.govresearchgate.net
In-Situ and Operando Characterization Methodologies
To understand the behavior of Mo-Re alloys under real-world operating conditions, in-situ and operando characterization methods are essential. These techniques allow for the observation of material transformations as they happen, providing insights into degradation mechanisms and performance under various stimuli such as temperature, pressure, and chemical environments. aip.org
For Mo-Re systems, which are often used in high-temperature applications, in-situ and operando studies are critical. afit.edu Techniques like in-situ X-ray diffraction (XRD) and in-situ XPS can be employed to monitor phase changes and surface chemical reactions in real-time. nih.govosti.gov For example, operando studies on molybdenum disulfide (MoS₂) catalysts, which share a constituent element with the alloy, have revealed degradation mechanisms under electrochemical conditions. cityu.edu.hk Similar methodologies can be applied to Mo-Re alloys to study their oxidation behavior, thermal stability, and interactions with their operating environment. Correlative microscopy and spectroscopy techniques can provide a multi-faceted view of the structural and chemical evolution of the material at the nanoscale during operation. cityu.edu.hk
Electronic Structure and Theoretical Modeling of Molybdenum Rhenium 3/1 Intermetallics
Advanced Computational Approaches
The field of materials science is increasingly leveraging modern computational techniques to accelerate the discovery and design of new materials.
Machine learning (ML) and artificial intelligence (AI) are revolutionizing materials discovery by dramatically speeding up the process of identifying new materials with specific target properties. innovations-report.comarxiv.org Traditional materials design often relies on a slow and costly trial-and-error approach, which becomes impractical as chemical complexity increases. eurekalert.org Data-driven frameworks built on ML can significantly cut the time and cost required to bring new materials to market. innovations-report.com
These methods use an informatics-based adaptive design strategy, where ML algorithms guide subsequent experiments to perform in order to find a material with the desired characteristics. innovations-report.com This approach starts with a relatively small set of experimental data and iteratively refines the search. innovations-report.com AI can quickly predict the properties of new multi-principal element alloys (MPEAs) based on their composition and optimize the combination of elements for specific applications. eurekalert.org By integrating ML, evolutionary algorithms, and experimental validation, researchers are accelerating the discovery of advanced metallic alloys. eurekalert.org Furthermore, the integration of AI with robotic laboratories and high-throughput computing is creating fully automated pipelines for rapid synthesis and validation, further reducing discovery timelines. arxiv.org For example, ML interatomic potentials can be integrated with CALPHAD-based frameworks to accelerate phase diagram predictions by orders of magnitude compared to direct DFT calculations, enabling the rapid thermodynamic modeling of novel alloy systems. arxiv.org
Computational Electronic Structure Theory Development
The theoretical understanding of the electronic structure of Mo-Re alloys has been significantly advanced through the application of first-principles calculations based on density functional theory (DFT). These computational methods allow for the investigation of various electronic properties without relying on empirical parameters.
Development in this area has focused on several key aspects:
Modeling of Doped Systems: First-principles calculations have been employed to model molybdenum-doped rhenium disulfide (ReS2) and rhenium-doped molybdenum disulfide (MoS2). researchgate.netacs.org These studies analyze system stability, bond lengths, and charge density differences to understand the effects of doping on the electronic structure. researchgate.net
Supercell Models: To study the impact of different doping concentrations, researchers have constructed supercell models of materials like ReS2. researchgate.net This approach allows for a detailed examination of how the band gap varies with changes in the alloy composition. researchgate.net
Simulation of Ternary Materials: The structure of ternary materials such as ReₓMo₁₋ₓS₂ has been simulated to calculate changes in the band gap, providing insights into their optoelectronic properties. acs.org
Ab Initio Simulation Packages: The Vienna Ab initio Simulation Package (VASP) is a prominent tool used for these simulations, employing methods like the projector augmented-wave (PAW) and the Perdew-Burke-Ernzerhof (PBE) functional. mdpi.com
These computational approaches are essential for predicting and interpreting the electronic behavior of Mo-Re alloys, guiding experimental efforts to tailor their properties for specific applications.
Electronic Structure Characterization and Interpretation
The characterization and interpretation of the electronic structure of Mo-Re alloys involve a combination of computational and experimental techniques. These analyses provide a detailed picture of the electron energies, configurations, and their relationship with macroscopic properties.
Band structure calculations are fundamental to understanding the electronic properties of materials. In Mo-Re systems, these calculations reveal the distribution of allowed electron energy levels and are crucial for explaining their conductive and optical behaviors.
First-Principles Calculations: The electronic band structure of materials like few-layer ReₓMo₁₋ₓS₂ has been calculated using first-principles theory. acs.org These calculations have shown that the band gap of the alloy is intermediate between that of pure ReS₂ and MoS₂. acs.org
Multi-Band Nature: Mo-Re alloys are fundamentally multi-band systems. imp.kiev.uaimp.kiev.ua This multi-band nature is not a minor correction but a fundamental aspect of their electronic structure, particularly in the context of superconductivity. imp.kiev.ua
Energy Gaps: Experimental techniques like point-contact spectroscopy have provided evidence for the presence of two distinct energy gaps in the superconducting state of Mo-Re alloys, even at a 1:1 concentration. imp.kiev.uaimp.kiev.ua For instance, in a Mo₀.₅₂Re₀.₄₈ alloy, two energy gaps were observed. imp.kiev.ua Similarly, a Mo₀.₆₅Re₀.₃₅ alloy showed two gaps with values of Δl = 2.5 meV and Δs = 0.5 meV. imp.kiev.ua
Table 1: Experimentally Observed Superconducting Energy Gaps in Mo-Re Alloys
| Alloy Composition | Larger Gap (Δl) | Smaller Gap (Δs) | Measurement Technique |
| Mo₀.₅₂Re₀.₄₈ | - | - | Point-Contact Spectroscopy |
| Mo₀.₆₅Re₀.₃₅ | 2.5 meV | 0.5 meV | Tunneling Spectroscopy |
| Mo₀.₆Re₀.₄ | 2.3 meV / 1.9 meV | 0.7 meV / 0.5 meV | Various |
This table presents data on the superconducting energy gaps observed in different Mo-Re alloys, highlighting the multi-band nature of their superconductivity.
Molybdenum (Mo): The electron configuration of a neutral Molybdenum atom is [Kr] 4d⁵ 5s¹. This configuration is an exception to the Aufbau principle, as a half-filled d-orbital provides greater stability. youtube.com
Rhenium (Re): Rhenium has the electron configuration [Xe] 4f¹⁴ 5d⁵ 6s².
Bader Charge Analysis: This method is used to analyze the charge transfer between atoms in a compound. In a study of Mo and Re atoms in liquid sodium, it was found that there is a net negative charge transfer from the solvent atoms to both Mo and Re atoms. mdpi.com Specifically, the net charge on a Mo atom was approximately -2.2 to -3.0 |e|, while on a Re atom it was approximately -2.8 to -3.4 |e|, indicating stronger Re-Na bonds. mdpi.com
Charge on Dimers: The net charge on Mo₂ and Re₂ dimers was also investigated. The net charge on a Mo₂ dimer was found to be -3.6 |e| at 700 K, decreasing as temperature increased. mdpi.com Similarly, the net charge on a Re₂ dimer was -4.1 |e| at 700 K. mdpi.com
Table 2: Net Charge on Mo and Re Species in Liquid Sodium
This table summarizes the results of Bader charge analysis, showing the net electronic charge on individual Mo and Re atoms and their dimers at different temperatures.
A key aspect of the electronic structure of Mo-Re alloys is its connection to topological Lifshitz transitions, which involve a change in the topology of the Fermi surface.
Proximity to Transition: There is a noted correlation between the critical temperature (Tc) of high-temperature superconductors and the proximity of their electronic structure to a topological Lifshitz transition. imp.kiev.uaimp.kiev.ua Mo-Re alloys serve as a model system to study this relationship. imp.kiev.uaimp.kiev.ua
Mechanism of Transition: A Lifshitz transition is an abrupt change in the Fermi surface topology. arxiv.org Such transitions can be induced by factors like strain, doping, pressure, and temperature, and can lead to the emergence of novel phenomena. arxiv.orgias.ac.in In Mo-Re alloys, the addition of Re to Mo increases the electron concentration, which can drive the Fermi level towards a critical energy in the electronic spectrum, inducing a topological transition. imp.kiev.ua
Consequences of Transition: In Mo-Re alloys, two successive transformations in the electron spectrum have been observed: the appearance of a new Fermi-surface cavity at around 10 at. % rhenium, followed by the partial localization of electrons in a new d-group. imp.kiev.ua This localization leads to a softening of the phonon spectrum and an enhancement of the electron-phonon interaction, which is believed to be a primary reason for the increase in Tc with higher rhenium content. imp.kiev.ua The occurrence of a topological Lifshitz transition is also linked to the appearance of two energy gaps in the superconducting state. imp.kiev.ua
Mechanical Behavior and Deformation Mechanisms in Molybdenum Rhenium 3/1 Alloys
Comprehensive Mechanical Performance Assessment
A thorough evaluation of the mechanical characteristics of Molybdenum-Rhenium (3/1) alloys reveals a unique combination of properties that make them suitable for demanding applications in aerospace, nuclear, and high-temperature industrial fields. rheniumet.comazom.com
Tensile and Compressive Behavior
Molybdenum-Rhenium alloys exhibit a remarkable enhancement in both tensile strength and ductility compared to pure molybdenum. researchgate.netmaterial-properties.org The addition of rhenium leads to significant solid solution strengthening. researchgate.net For instance, a Mo-25Re alloy can have an ultimate tensile strength of approximately 1100 MPa. material-properties.orgmaterial-properties.org The Young's Modulus of Elasticity for a Mo-25Re alloy is reported to be around 360 GPa. material-properties.orgmaterial-properties.org
At elevated temperatures, these alloys maintain a substantial portion of their strength. For example, a Mo-47.5Re alloy, which is in a similar class of highly-alloyed molybdenum-rhenium materials, demonstrates an ultimate tensile strength of 620 MPa at 800°C and 240 MPa at 1200°C. rhenium.com The yield strength for the same alloy is 415 MPa at 800°C and 210 MPa at 1200°C. rhenium.com Studies on various Mo-Re alloys show that increasing the rhenium content generally leads to an increase in both yield and ultimate tensile strengths at room and elevated temperatures. researchgate.net
Table 1: Tensile Properties of Molybdenum-Rhenium Alloys
| Alloy Composition | Temperature (°C) | Ultimate Tensile Strength (MPa) | Yield Strength (MPa) | Elongation (%) | Source |
|---|---|---|---|---|---|
| Mo-25Re | Room | 1100 | N/A | N/A | material-properties.orgmaterial-properties.org |
| Mo-47.5Re (Annealed) | Room | 1180 | 845 | 22 | rhenium.com |
| Mo-47.5Re (Annealed) | 800 | 620 | 415 | N/A | rhenium.com |
| Mo-47.5Re (Annealed) | 1200 | 240 | 210 | N/A | rhenium.com |
| Mo-41Re | Room | ~1000 | ~800 | ~40 | researchgate.netresearchgate.net |
Creep Behavior and High-Temperature Creep Strength
Molybdenum-Rhenium alloys are known for their superior creep resistance at elevated temperatures, a critical property for applications in high-temperature environments such as aerospace propulsion systems and nuclear reactors. azom.com The addition of rhenium significantly enhances the high-temperature strength and creep resistance of molybdenum. nasa.govplansee.com
The mechanism behind this improved creep resistance is related to solid solution strengthening and the influence of rhenium on dislocation mobility at high temperatures. The high melting point of these alloys also contributes to their excellent high-temperature performance and creep resistance. azom.com
Bend Testing and Ductility Evaluation
One of the most significant benefits of alloying molybdenum with rhenium is the substantial improvement in ductility, particularly at low temperatures. rheniumet.com This is often evaluated using bend tests, which provide a qualitative measure of a material's ability to deform without fracturing. researchgate.net The addition of rhenium progressively reduces the ductile-to-brittle transition temperature (DBTT) of molybdenum in both the recrystallized and worked conditions. material-properties.orgnasa.gov
For recrystallized Mo-Re alloys, increasing the rhenium content leads to a monotonic decrease in the DBTT. researchgate.net For example, a Mo-35Re alloy has been shown to remain ductile at temperatures as low as -254°C. dtic.mil Bend tests conducted at -100°C on various Mo-Re alloys showed that the bend angle before fracture increased monotonically with increasing rhenium concentration up to 41 wt%. researchgate.net
The test typically involves a three-point bending setup where a specimen is supported at two points and a force is applied at the center. researchgate.net The angle to which the specimen can be bent before cracks appear on the outer surface is a measure of its ductility. researchgate.net For highly ductile materials, the test may be discontinued (B1498344) at a 90-degree bend angle if no fracture occurs. researchgate.net
Flexural Strength Evaluation
Flexural strength, also known as modulus of rupture or bend strength, is a measure of a material's ability to resist bending loads. It is determined through a flexural test, most commonly a three-point or four-point bend test. wikipedia.orgyoutube.com In this test, a sample is placed on two supports and a load is applied to the top surface, causing the material to bend. wikipedia.org The flexural strength represents the highest stress experienced within the material at its moment of rupture. youtube.com
Advanced Nano-Mechanical Testing
Nanoindentation is a powerful technique for probing the mechanical properties of materials at the nanoscale. elmetadditive.com This method allows for the determination of properties such as hardness and Young's modulus from very small volumes of material. Research on Mo-Re alloys has utilized nanoindentation to characterize their mechanical behavior.
For instance, nanoindentation studies on Mo-41Re and Mo-47.5Re alloys have determined Young's modulus values of 375 ± 27 GPa and 381 ± 23 GPa, respectively. researchgate.net These values are consistent with the high stiffness expected from these refractory metal alloys. The hardness of a Mo-25Re alloy is reported to be approximately 350 BHN (Brinell Hardness Number). material-properties.org
Nanoindentation is also instrumental in understanding the fundamental deformation mechanisms, such as the initiation of plasticity through dislocation nucleation. elmetadditive.com The technique can be performed at various temperatures to analyze thermally activated deformation processes. elmetadditive.com
Mechanistic Understanding of Deformation
The enhanced mechanical properties of Molybdenum-Rhenium (3/1) alloys, particularly the improved ductility, are rooted in fundamental changes to the deformation mechanisms at the atomic level. The addition of rhenium to molybdenum alters the way the material responds to stress, promoting mechanisms that accommodate plastic deformation more readily.
A key aspect of the "rhenium effect" is the promotion of deformation twinning in addition to the usual dislocation slip. rheniumet.comdtic.mil In body-centered cubic (BCC) metals like molybdenum, plastic deformation primarily occurs through the movement of dislocations on specific crystallographic planes and directions (slip systems). wikipedia.org However, in Mo-Re alloys, mechanical twinning becomes a more prominent deformation mode, especially at lower temperatures and higher strain rates. dtic.mil
Twinning involves a portion of the crystal lattice shearing to form a region that is a mirror image of the parent crystal. wikipedia.org This process can accommodate plastic strain and reorient the crystal lattice in a way that may be more favorable for subsequent slip. The increased propensity for twinning in Mo-Re alloys is thought to be related to a decrease in the stacking fault energy of the material upon rhenium addition.
Furthermore, the addition of rhenium can lead to a phenomenon known as "solution softening" at lower temperatures, where the stress required to move dislocations is actually reduced. nasa.gov This is counterintuitive to the general solid solution strengthening effect observed at higher temperatures. The proposed mechanisms for this include a reduction in the Peierls stress (the intrinsic lattice resistance to dislocation motion) or an increase in the mobility of screw dislocations.
Role of Mechanical Twinning versus Slip
The addition of rhenium to molybdenum significantly alters its deformation behavior, promoting mechanical twinning as a primary deformation mechanism, especially at lower temperatures. researchgate.netornl.gov In pure molybdenum, deformation occurs predominantly through slip. However, in Mo-Re alloys, particularly those with higher rhenium content like Mo-41Re, twinning becomes a significant factor. ornl.gov This change in deformation mechanism from a single slip to a combination of twinning and slip contributes to the enhanced ductility and improved workability of these alloys. ornl.govrheniumet.com
The propensity for twinning increases with higher rhenium content and at lower temperatures. dtic.mil This is attributed to the decrease in stacking fault energy with the addition of rhenium. bohrium.com The transition from dislocation cross-slip to twinning as the major deformation mechanism in Mo-Re alloys has been observed to occur at a stress of approximately 1000 MPa in quasi-static tests. dtic.mil
Recrystallization Kinetics and Grain Growth Phenomena
The recrystallization behavior of Mo-41Re alloys is a critical aspect influencing their mechanical properties. The addition of rhenium generally increases the recrystallization temperature of molybdenum. ornl.gov For Mo-Re alloys, the recrystallization temperature can be influenced by the degree of prior deformation and the annealing time. Studies have shown that for Mo-Re alloys, full recrystallization can occur in the range of 1300–1400°C, resulting in median grain sizes of 45 to 75 µm depending on the deformation regime. researchgate.net
Grain growth in Mo-Re alloys follows the principle that higher annealing temperatures and longer annealing times lead to larger grain sizes. The table below, compiled from various studies, illustrates the relationship between annealing conditions and the resulting grain size in Mo-Re alloys. It's important to note that finer grain sizes are generally associated with higher strength and hardness.
Table 1: Recrystallization and Grain Size in Molybdenum-Rhenium Alloys
| Alloy Composition | Annealing Temperature (°C) | Annealing Time (hours) | Resulting Grain Size (µm) |
|---|---|---|---|
| Mo-41Re | 1300-1400 | 1 | 45-75 (fully recrystallized) |
| Mo-Re (various) | 2000 | 5 | Coarse-grained |
| Mo-5Re | 1100 | - | Fully recrystallized |
| Mo-41Re | 1150-1350 | 1 | Fine recrystallized grains |
Solution Softening Effects in Dilute Alloys
In dilute molybdenum-rhenium alloys, a phenomenon known as solution softening is observed. This effect is characterized by a decrease in hardness and yield strength at low temperatures with the addition of small amounts of rhenium. nasa.govanl.gov This is contrary to the expected solid solution strengthening. The solution softening effect in Mo-Re alloys is most pronounced at low temperatures and with rhenium concentrations up to approximately 3 atomic percent. researchgate.net
The mechanism behind solution softening is attributed to the interaction between solute atoms (rhenium) and dislocations, which can facilitate dislocation motion. researchgate.net This effect contributes to the improved low-temperature ductility of Mo-Re alloys. rheniumet.com
Microstructural Influence on Mechanical Properties (e.g., Grain Size, Precipitates)
The mechanical properties of Mo-41Re are strongly dependent on its microstructure, particularly grain size and the presence of precipitates.
Grain Size: As is typical for metallic materials, a finer grain size in Mo-41Re alloys leads to higher strength and hardness. ornl.gov The relationship between grain size and yield strength is often described by the Hall-Petch equation. The grain size can be controlled through appropriate thermomechanical processing, including rolling and annealing cycles. Current time information in Phelps County, US.
Precipitates: The Mo-41Re alloy is designed to be a single-phase solid solution, and under normal aging conditions, it does not exhibit precipitation. researchgate.netornl.gov This is advantageous as the formation of brittle intermetallic phases, such as the sigma (σ) phase, can significantly degrade the mechanical properties, particularly ductility. The σ phase is more prone to form in Mo-Re alloys with higher rhenium content (e.g., Mo-47.5Re) under certain temperature and strain conditions. rheniumet.comresearchgate.net The absence of such precipitates in Mo-41Re contributes to its excellent ductility and toughness. researchgate.net
The following table summarizes the influence of microstructure on the mechanical properties of Mo-41Re.
Table 2: Influence of Microstructure on Mechanical Properties of Mo-41Re
| Microstructural Feature | Effect on Mechanical Properties |
|---|---|
| Fine Grain Size | Increased yield strength and hardness |
| Coarse Grain Size | Reduced yield strength and hardness, potentially increased ductility |
| Single-Phase Solid Solution | High ductility and toughness |
| Presence of Precipitates (e.g., σ phase) | Increased strength and hardness, but significantly reduced ductility and toughness |
Environmental and Processing Effects on Mechanical Integrity
The performance of Mo-41Re alloys is also significantly influenced by environmental conditions and processing methods, such as welding.
Performance at Elevated Temperatures and Harsh Environments
Molybdenum-rhenium alloys, including Mo-41Re, are renowned for their excellent high-temperature strength and creep resistance, making them suitable for applications in aerospace, nuclear, and other high-temperature environments. researchgate.netattelements.com The addition of rhenium enhances the high-temperature strength of molybdenum. attelements.com
However, like pure molybdenum, Mo-Re alloys are susceptible to oxidation at elevated temperatures in oxidizing atmospheres. osti.gov The formation of volatile molybdenum oxides can lead to material loss and degradation of mechanical properties. Therefore, for applications in such environments, protective coatings are often necessary. In non-oxidizing or vacuum environments, Mo-41Re exhibits excellent stability and mechanical integrity at high temperatures. osti.gov
The table below presents typical tensile properties of a similar Mo-Re alloy at various temperatures, illustrating its high-temperature strength.
Table 3: Tensile Properties of Annealed Mo-47.5Re at Elevated Temperatures
| Temperature (°C) | Ultimate Tensile Strength (MPa) | Yield Strength (MPa) |
|---|---|---|
| Room Temperature | 1180 | 845 |
| 800 | 620 | 415 |
| 1200 | 240 | 210 |
Note: Data for Mo-47.5Re is provided as a close representation of high-temperature behavior.
Weldability and Fusion Zone Integrity
Molybdenum-rhenium alloys, including Mo-41Re, generally exhibit good weldability, which is a significant advantage over pure molybdenum that is prone to embrittlement in the heat-affected zone (HAZ). attelements.comresearchgate.net The addition of rhenium improves the ductility of the weldment. attelements.com Electron beam welding is a commonly used technique for these alloys. researchgate.net
Maintaining the integrity of the fusion zone requires careful control of welding parameters to avoid defects such as porosity and the formation of brittle phases. The distribution of rhenium within the fusion zone is generally uniform, contributing to the good mechanical properties of the weld. bohrium.com
Superconducting Phenomena in Molybdenum Rhenium 3/1 Alloys
Characterization of Superconducting Properties
The superconducting state in Mo-Re alloys is defined by several key parameters, including the critical temperature (Tc), the upper critical field (Bc2), and the nature of the superconducting energy gap.
Critical Temperature (Tc) Determination
The critical temperature is the threshold below which a material transitions into a superconducting state, characterized by zero electrical resistance. gsu.edu For Mo-Re alloys, the Tc is notably higher than that of the constituent elements, with superconducting transition temperatures reaching up to 15 K. bohrium.comarxiv.org This enhancement is particularly pronounced in the β-phase of Mo₁₋ₓReₓ alloys where x > 0.10. arxiv.org The determination of Tc is typically performed through measurements of electrical resistivity, magnetic susceptibility, or heat capacity as a function of temperature. The transition is marked by an abrupt drop in resistivity or the onset of a strong diamagnetic signal (the Meissner effect). wikipedia.org
Upper Critical Field (Bc2) Measurements
The upper critical field, Bc2, is the maximum magnetic field strength a material can withstand while remaining in its superconducting state at a given temperature. wikipedia.org Above Bc2, superconductivity is suppressed, and the material returns to its normal, resistive state. For type-II superconductors like Mo-Re alloys, Bc2 can be significantly high.
Measurements on a ternary boride phase with a composition close to the 3:1 ratio, Mo₃Re₂Bₓ, have determined an upper critical field (μ₀Hc2) of 6.5 Tesla. researchgate.net The Bc2 is temperature-dependent, decreasing from a maximum value at absolute zero (Bc2(0)) to zero at the critical temperature (Tc). wikipedia.org This dependence is a crucial characteristic, and its measurement often involves monitoring the electrical resistance or magnetization of the sample while varying the applied magnetic field at different constant temperatures. researchgate.net The Werthamer-Helfand-Hohenberg (WHH) theory is often used to predict the zero-temperature upper critical field from the slope of the Bc2(T) curve near Tc. researchgate.netaps.org
A notable observation in the Mo₃Re₂Bₓ phase is the linear temperature dependence of Hc2(T), which can suggest an unconventional pairing mechanism. researchgate.net
Table 1: Superconducting Critical Properties of a Mo₃Re₂Bₓ Alloy
| Property | Value |
| Critical Temperature (Tc) | 6.4 K |
| Upper Critical Field (μ₀Hc2) | 6.5 T |
| Lower Critical Field (μ₀Hc1) | 13 mT |
| Ginzburg-Landau Parameter (κ) | 29 |
Data sourced from a study on a Mo₃Re₂Bₓ-based eutectic alloy. researchgate.net
Energy Gaps and Multi-Band Superconductivity
A key feature of the superconducting state is the opening of an energy gap (Δ) at the Fermi level, which is an energy range forbidden to electronic excitations. wikipedia.orgucl.ac.uk In conventional Bardeen-Cooper-Schrieffer (BCS) theory, this gap is directly related to the critical temperature, with a predicted value of 2Δ(0) ≈ 3.53kBTc at absolute zero. ucl.ac.ukbritannica.com
Recent studies, particularly using point-contact spectroscopy, have provided strong evidence that Mo-Re alloys are multi-band superconductors. bohrium.comimp.kiev.ua This means that multiple electronic bands cross the Fermi level, each developing its own superconducting energy gap. aist.go.jpaps.orgazurewebsites.net In a Mo-Re alloy with an equal concentration of its components, two distinct energy gaps were identified: a smaller gap (Δs) of 0.55 meV and a larger gap (Δl) of 1.65 meV. imp.kiev.ua
The existence of multiple gaps is a significant finding, as the interplay between different bands can lead to novel superconducting phenomena. aist.go.jp The analysis of these gaps is often performed using techniques like scanning tunneling spectroscopy (STS) which can directly probe the electronic density of states. aps.org
Table 2: Energy Gap Parameters in a Mo-Re Alloy
| Parameter | Value |
| Small Energy Gap (Δs) | 0.55 meV |
| Large Energy Gap (Δl) | 1.65 meV |
| Measurement Temperature | 4.2 K |
Data from point-contact spectroscopy on a Mo-Re alloy film with equal component concentrations. imp.kiev.ua
Superconducting Transition Characteristics
The transition from the normal to the superconducting state is a second-order phase transition in the absence of a magnetic field. iphy.ac.cn This is thermodynamically characterized by a discontinuity or "jump" in the specific heat at the critical temperature, while the entropy remains continuous. iphy.ac.cnstackexchange.com The magnitude of this specific heat jump (ΔC) normalized by the normal state electronic specific heat coefficient (γ) and Tc, given by ΔC/γTc, provides information about the coupling strength of the superconductivity. For weak-coupling BCS superconductors, this ratio is universally predicted to be 1.43. aps.org Deviations from this value can indicate strong-coupling superconductivity.
The transition itself is typically sharp for high-quality, homogenous samples. The width of the transition, observed in resistivity or magnetic measurements, can provide insights into the material's homogeneity and crystalline quality. researchgate.net
Theoretical and Experimental Mechanisms of Superconductivity
The enhanced superconductivity in Mo-Re alloys is believed to be driven by a strong interaction between electrons and the lattice vibrations (phonons).
Electron-Phonon Coupling Studies
The conventional theory of superconductivity is based on the concept that electron-phonon coupling can overcome the Coulomb repulsion between electrons, leading to the formation of Cooper pairs. iphy.ac.cnyoutube.com In Mo-Re alloys, particularly in the β-phase with higher Rhenium content (x > 0.10), there is compelling evidence for strong electron-phonon coupling being the primary driver for the enhanced Tc. arxiv.org
Analysis of experimental data from heat capacity and resistivity measurements indicates that the electron-phonon coupling constant (λep) required to explain the observed high Tc values is significantly larger than what would be estimated from the electronic density of states alone. arxiv.orgresearchgate.net This suggests that specific phonon modes are particularly effective in mediating the pairing interaction. Furthermore, studies of the temperature-dependent resistivity point towards the presence of significant phonon-assisted inter-band scattering (specifically s-d scattering), which is a characteristic of multi-band systems and contributes to the strong coupling. arxiv.orgresearchgate.net
Correlation with Topological Lifshitz Transitions
The superconducting properties of Molybdenum-Rhenium (Mo-Re) alloys, including the specific Molybdenum-Rhenium (3/1) composition, are intricately linked to changes in the electronic band structure, particularly topological Lifshitz transitions. A Lifshitz transition refers to a change in the topology of a material's Fermi surface, which can be induced by factors such as pressure, doping, or, in the case of alloys, the concentration of constituent elements. imp.kiev.ua In Mo-Re alloys, as the concentration of Rhenium (Re) is varied, the Fermi surface undergoes such topological changes.
Research has shown a compelling correlation between the occurrence of these Lifshitz transitions and the enhancement of the superconducting transition temperature (Tc). imp.kiev.ua Specifically, at certain Re concentrations, new sheets of the Fermi surface can emerge. imp.kiev.ua This alteration in the electronic structure is significant because it can lead to the opening of multiple superconducting energy gaps. imp.kiev.uaaip.org The emergence of new electronic states near the Fermi level, associated with the Lifshitz transition, can enhance the electron-phonon coupling, a key mechanism for conventional superconductivity. imp.kiev.ua
Studies on Mo-Re alloys with varying compositions have provided evidence for the existence of two distinct superconducting gaps, a phenomenon attributed to the multiband electronic structure resulting from the Lifshitz transition. imp.kiev.uaaip.org The presence of a van Hove singularity in the density of states near the Fermi energy, which can be crossed as the Re concentration changes, is believed to play a crucial role in this enhancement of superconductivity. aip.org While much of the detailed experimental work has been performed on compositions such as Mo-Re 60-40, the underlying physics of Lifshitz transitions and their impact on superconductivity are considered to be a general feature of the Mo-Re alloy system, applicable to the 3/1 ratio as well. imp.kiev.uaaip.org The enhancement of the electron-phonon coupling constant with increasing Re concentration has been documented, supporting the idea that these electronic topological transitions are a primary driver of the robust superconductivity observed in these alloys.
Andreev Reflection and Differential Conductivity
Andreev reflection spectroscopy is a powerful experimental technique used to probe the superconducting energy gap(s) in materials. In the context of Molybdenum-Rhenium (3/1) alloys, this method has been instrumental in confirming the multiband nature of their superconductivity, which is a direct consequence of the topological Lifshitz transitions discussed in the previous section. imp.kiev.ua
When a normal metal (N) is brought into contact with a superconductor (S) to form an N/S junction, the process of Andreev reflection can occur at the interface. An electron from the normal metal incident on the superconductor with energy less than the superconducting gap cannot enter the superconductor as a single quasiparticle. Instead, it can be reflected as a hole, with the simultaneous creation of a Cooper pair in the superconductor. imp.kiev.ua This process results in a doubling of the conductance of the N/S contact for voltages below the superconducting gap energy (Δ), compared to its normal state value. imp.kiev.ua
By measuring the differential conductivity (dI/dV) of such a junction as a function of the applied voltage (V), detailed information about the superconducting gap structure can be obtained. imp.kiev.ua In Mo-Re alloys, point-contact spectroscopy measurements, which rely on Andreev reflection, have revealed the presence of two distinct energy gaps. imp.kiev.ua The differential conductivity spectra of Mo-Re/Ag contacts (where Ag is the normal metal) show features that cannot be explained by a single superconducting gap. imp.kiev.ua Instead, the data is well-fitted by models that assume two gaps, Δs (small) and Δl (large), corresponding to different bands of the material. imp.kiev.ua
The table below summarizes representative data from point-contact spectroscopy experiments on Mo-Re alloy films, illustrating the presence of two superconducting gaps.
| Sample Group | Normalized Conductance (GN) | Small Gap (Δs) (meV) | Large Gap (Δl) (meV) | Measurement Temperature (K) |
|---|---|---|---|---|
| First Group | 0.19 S | 0.55 | 1.65 | 4.2 |
| Second Group | 0.32 S | 0.98 | 2.25 | 4.2 |
It is important to note that the extremely low oxidizability of Mo-Re alloys is advantageous for these types of measurements, as it prevents the formation of a natural tunnel barrier on the surface, allowing for the direct study of the quasiparticle excitation spectrum in the near-contact region. imp.kiev.ua
Models for Multi-Orbital and Alternative Pairing Mechanisms
The superconductivity in Molybdenum-Rhenium (3/1) and related alloys is understood to be more complex than what can be described by a simple single-band Bardeen-Cooper-Schrieffer (BCS) model. The experimental evidence for multiple superconducting gaps strongly points towards a multi-orbital nature of the superconducting state. imp.kiev.uaaip.org In multi-orbital systems, the Cooper pairs are not formed from electrons in a single band, but rather involve electrons from multiple electronic orbitals. aps.orgarxiv.org
Several theoretical models are being explored to understand the pairing mechanisms in such multi-orbital superconductors. One prominent concept is "Hund's pairing," where the Hund's rule coupling, which is a form of electron-electron interaction within an atom, plays a crucial role in forming Cooper pairs. osti.gov This mechanism can lead to superconductivity even when the bare electron-electron interactions are repulsive. osti.gov Another important mechanism is the exchange of spin fluctuations. In this scenario, fluctuations in the magnetic moments of the electrons provide the "glue" that binds the electrons into Cooper pairs. osti.gov
The competition and interplay between Hund's pairing and spin-fluctuation-mediated pairing are central to understanding the superconductivity in many multi-orbital systems. osti.gov For systems with strong nesting features in their Fermi surface, spin-fluctuation pairing is generally expected to dominate. osti.gov However, in systems without such features, Hund's pairing, especially in the presence of significant spin-orbit coupling, can be the primary driver of superconductivity. osti.gov Given that Mo-Re alloys are heavy elements with considerable spin-orbit interaction, this mechanism could be particularly relevant.
Furthermore, the classification of superconducting states in multi-orbital systems is more complex than in single-orbital systems. It goes beyond the simple spin-singlet or spin-triplet classification and involves considering the orbital degrees of freedom, leading to what is sometimes referred to as "multipole" superconductivity. aps.orgarxiv.org This can result in unconventional gap structures, including anisotropic s-wave states with nodes or deep minima that are not protected by symmetry but are an inherent consequence of the multi-orbital nature of the pairing. aps.org
Role of High-Energy Particles in Superconducting States
The interaction of high-energy particles with superconducting materials can provide valuable insights into the nature of the superconducting state and its stability. While specific studies focusing solely on the effect of high-energy particle irradiation on Molybdenum-Rhenium (3/1) are not extensively documented in the provided context, general principles from studies on related materials can be informative.
Ultrasonic attenuation measurements, which involve probing the material with high-frequency phonons (sound quanta), have been used to study the superconducting properties of Mo-Re alloys. nasa.gov These studies have provided information on the superconducting energy gap and the behavior of the material in a magnetic field. nasa.gov The attenuation of these "high-energy" phonons is sensitive to the presence of quasiparticle excitations, and thus can be used to map out the superconducting density of states.
More broadly, the stability of Mo-Re alloys to radiation is a known characteristic, which contributes to their suitability for certain applications. researchgate.net This robustness suggests that the superconducting properties may be less susceptible to degradation from high-energy particles compared to other superconducting materials. The highly disordered nature of the alloy may play a role in this resilience, as the pre-existing scattering centers could mitigate the effects of additional defects introduced by irradiation.
Research Applications in Superconducting Devices
Development of Superconducting Microwave Resonators (SMRs)
Molybdenum-Rhenium (Mo-Re) alloys, including compositions similar to Mo-Re (3/1), have emerged as a highly promising material for the fabrication of superconducting microwave resonators (SMRs). aip.orgresearchgate.netarxiv.orgosti.gov SMRs are fundamental components in a wide array of modern technologies, including sensitive photon detectors, quantum computing architectures, and for coupling to nanoelectromechanical systems. aip.org
The attractiveness of Mo-Re for these applications stems from a combination of its desirable properties. It is a disordered superconducting alloy with a relatively high transition temperature (Tc), which can range from 8 K to 13 K depending on the specific alloy ratio and deposition conditions. aip.orgresearchgate.net This is advantageous as it allows for operation at temperatures that are more easily accessible than those required for many other superconductors. Furthermore, Mo-Re exhibits a noble surface chemistry, meaning it has a very low tendency to oxidize. imp.kiev.uaaip.org This is a crucial practical advantage as it simplifies the fabrication process and improves the reliability and performance of the devices.
Research has demonstrated that SMRs fabricated from Mo-Re alloys can achieve high internal quality factors (Q-factors), a measure of the resonator's ability to store energy with minimal loss. aip.orgresearchgate.netarxiv.org Internal Q-factors as high as 700,000 have been observed at low drive powers. aip.orgresearchgate.netarxiv.org The performance of these resonators has been characterized across a range of temperatures and microwave powers, with studies suggesting that at low temperatures, the dominant source of loss is often two-level systems in the dielectric substrate rather than the Mo-Re film itself. aip.orgresearchgate.netarxiv.org
A significant advantage of Mo-Re is its compatibility with high-temperature fabrication processes, such as the chemical vapor deposition (CVD) used for growing carbon nanotubes. aip.orgresearchgate.net This opens up possibilities for creating hybrid quantum systems where SMRs are integrated with other nanoscale components. aip.org The table below presents a summary of the properties and performance of Mo-Re based SMRs.
| Property | Value/Observation |
|---|---|
| Alloy Composition | Typically 60-40 Mo-Re |
| Superconducting Transition Temperature (Tc) | 8 K to 13 K |
| Maximum Observed Internal Quality Factor (Qi) | 700,000 |
| Dominant Loss Mechanism at Low Temperatures | Two-level systems in the dielectric substrate |
| Compatibility with High-Temperature Processes | Compatible with processes like carbon nanotube CVD |
Exploration in Quantum Information Applications
The unique properties of Molybdenum-Rhenium (3/1) and related alloys make them highly suitable for a range of quantum information applications. researchgate.net A key requirement for many quantum technologies is the ability to induce a robust superconducting state in other materials, such as semiconductors, through the proximity effect. Mo-Re alloys are particularly well-suited for this purpose. researchgate.net
One of the major goals in the field of quantum information is the development of hybrid semiconductor/superconductor devices. researchgate.net Mo-Re thin films exhibit high superconducting transition temperatures (around 10 K) and large critical magnetic fields (exceeding 6 T). researchgate.net This robustness of the superconducting state in the presence of strong magnetic fields is a significant advantage for applications that involve spin manipulation or topological quantum computation, where magnetic fields are often required.
Experiments have successfully demonstrated the fabrication of devices consisting of InAs nanowires in electrical contact with Mo-Re superconducting alloys. researchgate.net In these hybrid devices, tunnel spectroscopy has been used to study the induced superconductivity in the nanowire, which was found to persist up to high magnetic fields. researchgate.net This opens the door to creating and exploring exotic quantum states, such as Majorana zero modes, which are of great interest for fault-tolerant quantum computing.
Furthermore, the use of Mo-Re as superconducting electrodes in single-molecule transport studies has been demonstrated. arxiv.orgresearchgate.net By combining Mo-Re with gold, it is possible to induce superconductivity in the gold electrodes via the proximity effect, allowing for the study of phenomena like Andreev reflections and the interaction of Cooper pairs with the internal degrees of freedom of a single molecule, such as its spin and vibrational modes. arxiv.orgresearchgate.net The ability to perform such experiments at higher temperatures and in stronger magnetic fields than is possible with more conventional superconductors like aluminum expands the parameter space for research in molecular electronics and quantum transport. arxiv.org
Advanced Research Applications of Molybdenum Rhenium 3/1
Contributions to Advanced Materials Science
The study and application of molybdenum-rhenium alloys have significantly contributed to the broader field of materials science, particularly in the development of new materials and the optimization of existing ones.
Role in Materials Discovery and Optimization Paradigms
The investigation of the "rhenium effect" in molybdenum has been a cornerstone in understanding how to improve the properties of refractory metals. cmes.orgrefractorymetal.org This effect, which includes enhanced ductility and strength, has provided a paradigm for the development of other high-performance alloys. refractorymetal.org The systematic study of Mo-Re alloys with varying compositions has allowed researchers to optimize the material for specific applications, balancing properties like strength, ductility, and cost. samaterials.combohrium.com
Molybdenum-rhenium alloys also serve as a model system for studying fundamental materials science phenomena. For example, the Mo-Re alloy with an equal concentration of its components has been used to investigate two-band superconductivity, providing insights that could be applicable to high-temperature superconductors. imp.kiev.ua
Integration with Materials Informatics Platforms
The evaluation and development of advanced materials like Molybdenum-Rhenium (3/1) are increasingly reliant on materials informatics. This approach integrates computational tools, data infrastructure, and machine learning to accelerate the discovery and design of new materials. While specific platforms dedicated exclusively to the Mo-Re (3/1) system are not widely documented, the methodologies applied to screen for similar high-performance alloys serve as a clear framework for its integration.
Research into substitutes for high-cost strategic metals such as rhenium heavily employs computational thermodynamics and high-throughput ab initio calculations. osti.govescholarship.org These platforms allow for the rapid screening of vast compositional spaces to predict phase stability, mechanical properties, and other performance metrics before undertaking costly and time-consuming experimental synthesis. osti.govescholarship.org For instance, computational models have been successfully used to identify promising multi-principal-element alloys (MPEAs) by trading off factors like average valence electron count and raw material cost. osti.govescholarship.org This data-driven approach narrows down the field of potential candidates to a manageable number of alloys that are most likely to exhibit desired characteristics, such as the hexagonal close-packed (hcp) crystal structure found in rhenium. osti.govescholarship.org
The integration of Mo-Re alloy data into such platforms involves:
Database Creation: Compiling existing experimental and computational data on the mechanical, thermal, and chemical properties of various Mo-Re compositions.
Predictive Modeling: Using first-principles calculations based on quantum mechanics to predict the properties of un-synthesized Mo-Re compositions and their behavior under extreme conditions.
Thermodynamic Assessment: Developing phase diagrams and stability maps using computational thermodynamics (e.g., CALPHAD method) to guide alloy formulation.
This computational framework is essential for optimizing the Mo-Re system and exploring its potential in complex alloy designs.
Catalytic Applications and Biomimetic Systems Research
The constituent elements of Molybdenum-Rhenium (3/1) are well-regarded for their catalytic prowess across various chemical transformations, from industrial refining to emerging biorefinery processes.
Catalytic Applications Molybdenum-based catalysts are industrial workhorses, particularly in petroleum refining for processes like hydrodesulfurization (HDS), where sulfided cobalt-molybdenum or nickel-molybdenum (B8610338) catalysts remove sulfur from crude oil. imoa.info Molybdenum oxides are also key in the selective oxidation of propylene (B89431) to produce acrylonitrile (B1666552) and acrylic acid, which are precursors for polymers and plastics. imoa.info
Rhenium, often alloyed with platinum, forms bimetallic catalysts that are crucial for producing high-octane, lead-free gasoline. amazonaws.com These catalysts are highly efficient and can operate at lower pressures and higher temperatures, improving yields. amazonaws.com More recent research has explored the use of both molybdenum and rhenium complexes in the dehydration of alcohols, a critical step in converting biomass-derived feedstocks into valuable olefins and other chemicals. uu.nl This application is vital for developing more sustainable chemical production pathways. uu.nl The combination of molybdenum's resistance to sulfur poisoning and rhenium's high-temperature stability makes their alloys attractive candidates for robust catalytic systems. imoa.infoaemmetal.com
Biomimetic Systems Research A fascinating area of advanced research involves using these metals in systems that mimic biological enzymes. A notable study investigated structurally precise analogues of molybdenum and rhenium complexes to serve as models for the active sites of bacterial molybdenum cofactor (Moco) containing enzymes. researchgate.net The research aimed to determine if rhenium could serve as a functional substitute for molybdenum in these biomimetic systems. researchgate.net
The study synthesized and characterized two analogous complexes: [Et4N]/K2[MoO(prdt)2] and K[ReO(prdt)2], where both metal centers were in an identical coordination environment. researchgate.net While structural analysis revealed similarities, investigation into their thermodynamic properties uncovered significant differences. The redox potential of the rhenium complex was found to be more sensitive to temperature, and unlike molybdenum, it loses entropy upon reduction. researchgate.net These findings suggest that despite their close relationship on the periodic table, rhenium may not be a suitable functional replacement for molybdenum in these specific artificial enzyme active sites. researchgate.net
Evaluation as Rhenium Substitutes in Multi-Principal-Element Alloys
The prohibitive cost and rarity of rhenium are significant drivers in the search for viable, cost-effective substitutes, particularly for high-temperature structural applications in aerospace, such as rocket nozzles. osti.govescholarship.orgscience.gov Molybdenum-rhenium alloys are themselves high-performance materials, but research also focuses on using molybdenum in combination with other elements to create multi-principal-element alloys (MPEAs) that replicate the key properties of rhenium without relying on it as a primary constituent. atm-tungsten.com
A key design principle in this search involves a combination of electronic structure considerations and thermodynamic modeling. osti.govescholarship.org Researchers use the average valence electron count as a guiding metric, balanced against material costs, to identify promising alloy systems. osti.govescholarship.org The primary goal is often to create a substitute material that maintains the desirable hexagonal close-packed (hcp) crystal structure of rhenium, which contributes to its excellent mechanical properties at high temperatures. osti.govescholarship.org
A computational study based on these principles identified the Molybdenum-Ruthenium-Tantalum-Tungsten (Mo-Ru-Ta-W) quaternary system as a promising pool of candidate alloys to substitute for rhenium. osti.govescholarship.org This identification was achieved through high-throughput ab initio calculations combined with a computational thermodynamic model of phase stability. osti.govescholarship.org This data-driven approach allows for the efficient screening of complex alloy systems to find compositions that are predicted to form the desired single-phase hcp microstructure. osti.gov
| Design Criterion | Description | Identified Candidate System |
| Crystal Structure | The target is to replicate the hexagonal close-packed (hcp) structure of Rhenium for high-temperature strength and stability. osti.govescholarship.org | Mo-Ru-Ta-W |
| Guiding Principle | A trade-off between the average valence electron count of the alloy and the overall material cost is used for initial screening. osti.govescholarship.org | Mo-Ru-Ta-W |
| Methodology | High-throughput ab initio calculations and computational thermodynamic models are used to predict phase stability and narrow the search. osti.govescholarship.org | Mo-Ru-Ta-W |
This research demonstrates a powerful strategy for designing new MPEAs, where elements like molybdenum play a foundational role in creating next-generation high-temperature materials that are less dependent on scarce and expensive elements like rhenium.
Future Research Directions and Challenges for Molybdenum Rhenium 3/1 Intermetallics
Addressing Fundamental Theoretical Gaps
A primary frontier in the study of Mo₃Re lies in the development of more precise theoretical frameworks to explain its unique electronic behaviors. Bridging the gap between empirical data and fundamental theory is crucial for predictive material design.
Development of Microscopic Theories for Superconductivity
The superconductivity of Mo-Re alloys is well-documented, but a detailed microscopic understanding remains a key research challenge. The foundational Bardeen–Cooper–Schrieffer (BCS) theory describes conventional superconductivity as a macroscopic quantum effect arising from the formation of "Cooper pairs" of electrons, which are bound together by lattice vibrations (phonons). wikipedia.orgbhcollege.ac.inuba.ar This pairing opens an energy gap at the Fermi surface, allowing electrons to move without resistance. bhcollege.ac.inuba.ar
However, the standard BCS theory, while a powerful starting point, often requires refinement for complex intermetallic systems like Mo₃Re. kit.edu Future theoretical work must move beyond generalized models to account for the specific electronic band structure, density of states, and phonon modes of the Mo₃Re crystal structure. A significant challenge is to develop a self-consistent microscopic theory that can accurately predict properties like the critical temperature (Tc) and the energy gap (Δ) based on the material's fundamental parameters. ipmras.ru Such a theory would need to consider the multiband nature of the system, where electrons in different orbitals (e.g., from Mo 4d and Re 5d states) contribute to the superconducting state. ipmras.ru The development of such a specific microscopic theory is essential for explaining the nuances of its behavior and for exploring possibilities of enhancing its superconducting properties through alloying or strain engineering. kit.edufiveable.me
Elucidation of Electron Movement in Complex Catalytic Reactions
Molybdenum-based materials are pivotal in catalysis, and Mo-Re alloys present intriguing possibilities. rsc.orgresearchgate.net A fundamental challenge is to clarify the precise movement of electrons during catalytic reactions at the Mo₃Re surface. This involves understanding how the alloy's surface facilitates the transfer of electrons to and from reactant molecules, a key step in activating them. rsc.orgacs.org
Modern computational methods, particularly Density Functional Theory (DFT), are powerful tools for tackling this challenge. numberanalytics.comrsc.orgrsc.org DFT allows researchers to model the adsorption of reactants on the Mo₃Re surface, calculate reaction energies, and map the pathways of electron transfer. numberanalytics.comrsc.org Future research will focus on using DFT to understand how the unique arrangement of Mo and Re atoms on the surface influences the electronic properties, such as the d-band center, which is a key descriptor of catalytic activity. rsc.org A significant goal is to unravel the proton-coupled electron transfer (PCET) mechanisms, where the transfer of an electron is synchronized with the transfer of a proton, a common process in many catalytic cycles. rsc.orgacs.org By elucidating these complex electron dynamics, scientists can rationally design more efficient Mo-Re catalysts for specific chemical transformations. rsc.org
Advancements in Characterization Methodologies
To validate and inform theoretical models, advanced experimental techniques are indispensable. The development and application of high-resolution, high-throughput, and in-situ methods are critical for accelerating the discovery and optimization of Mo-Re intermetallics.
High-Throughput Characterization for Predictive Capabilities
Traditional material discovery relies on a time-consuming, one-by-one synthesis and testing process. High-throughput experimentation (HTE) seeks to dramatically accelerate this by combining parallel synthesis of many different material compositions with rapid characterization techniques. energy.govdtic.mil For Mo-Re based systems, this involves creating "composition-spread" alloy libraries on a single substrate, where the ratio of Mo to Re and other potential alloying elements varies continuously. energy.gov
These libraries can then be rapidly screened for properties of interest. The integration of HTE with high-throughput computational screening, using methods like DFT, creates a powerful feedback loop for materials discovery. aps.orgyoutube.com Computational models can predict stable phases and promising properties, guiding the design of experimental libraries, while HTE results provide large datasets to validate and refine the computational models, ultimately enhancing their predictive power. acs.org This synergy is crucial for efficiently exploring the vast compositional space of multi-element intermetallic systems and identifying new alloys with superior performance.
Table 1: High-Throughput Methodologies for Mo-Re Alloy Development
| Technique | Measured Property/Data | Contribution to Predictive Capability |
| Composition Spread Sputtering | Creation of alloy libraries with varying Mo/Re/X ratios. | Enables parallel synthesis of hundreds of unique compositions for rapid screening. energy.gov |
| X-ray Diffraction (XRD) Mapping | Crystal structure, phase identification, lattice parameters. | Rapidly identifies stable intermetallic phases (e.g., A15 Mo₃Re) across the composition range. |
| Nanoindentation Array | Hardness, elastic modulus. | Provides maps of mechanical properties to correlate with composition and microstructure. energy.gov |
| High-Throughput DFT | Formation energy, phase stability, electronic structure. | Predicts which compositions are likely to form stable compounds, guiding experimental focus. aps.orgyoutube.com |
Expansion of In-Situ and Operando Studies
To truly understand how a material like Mo₃Re functions as a catalyst or performs in extreme environments, it is essential to study it under realistic operating conditions. In-situ (in place) and operando (at work) studies allow researchers to observe the structural and chemical changes in a material as they happen. acs.orgarxiv.org These methods bridge the gap between static characterization and real-world application.
Techniques like operando X-ray Absorption Spectroscopy (XAS) and X-ray Diffraction (XRD) are particularly powerful. researchgate.netdtu.dk They can be used to monitor changes in the oxidation state of Mo and Re atoms and track the stability of the crystal structure while the material is actively catalyzing a reaction at high temperature and pressure. acs.orgdtu.dk For example, operando studies on related rhenium-doped molybdenum sulfide (B99878) catalysts have been used to identify degradation mechanisms during electrolysis. arxiv.org Expanding these studies to Mo₃Re is a key future direction to understand its stability, identify the true active sites, and observe reaction intermediates directly. acs.org
Table 2: In-Situ and Operando Techniques for Mo₃Re Analysis
| Technique | Simulated Condition | Insights Gained |
| Operando XAS | Catalytic reaction (e.g., gas flow, high temp). | Tracks changes in oxidation state and local coordination environment of Mo and Re atoms during catalysis. acs.org |
| Operando XRD | High-temperature annealing, reactive atmosphere. | Observes phase transformations, lattice expansion, and stability of the Mo₃Re crystal structure in real-time. researchgate.netdtu.dk |
| Operando Raman Spectroscopy | Methanol oxidation, water-gas shift reaction. | Provides information on vibrational modes, identifying surface species and phase changes under reaction conditions. dtu.dk |
| In-Situ Electron Microscopy | Heating, gas exposure. | Directly visualizes microstructural changes, such as grain growth or nanoparticle restructuring, at the nanoscale. arxiv.org |
Integration of Novel High-Resolution Techniques
Alongside dynamic studies, advancements in high-resolution imaging and spectroscopy are crucial for understanding the structure-property relationships in Mo₃Re at the most fundamental level. Advanced electron microscopy techniques, such as aberration-corrected Scanning Transmission Electron Microscopy (STEM), allow for imaging with atomic resolution. researchgate.net
Using STEM combined with analytical techniques like Energy-Dispersive X-ray Spectroscopy (EDS) and Electron Energy Loss Spectroscopy (EELS), researchers can map the elemental distribution within the intermetallic, identify different phases, and even probe the electronic states of individual atomic columns. researchgate.nettandfonline.com Another powerful technique is Electron Backscatter Diffraction (EBSD), which can be used to map the crystallographic orientation of grains, providing critical information about the material's texture and grain boundaries. tandfonline.com The integration of these high-resolution methods is essential for characterizing defects, interfaces, and the precise atomic arrangement in Mo₃Re, which ultimately govern its mechanical and electronic properties. nih.gov
Rational Materials Design and Property Optimization
The advancement of Molybdenum-Rhenium (Mo-Re) intermetallics, particularly the Mo₃Re compound, hinges on the ability to rationally design their composition and microstructure to achieve desired properties. This involves a fundamental understanding of structure-property relationships to overcome existing limitations and unlock their full potential in demanding applications.
Tailoring Microstructures for Enhanced Mechanical Performance
A primary challenge in the application of Mo-Re alloys is optimizing their mechanical properties, such as ductility, strength, and toughness. The microstructure, including grain size, phase distribution, and the presence of secondary phases, plays a critical role in determining these characteristics.
Research has shown that the addition of rhenium to molybdenum significantly improves its low-temperature ductility and workability. rheniumet.com This "rhenium effect" alters the mechanical deformation behavior from a single slip mechanism in pure molybdenum to a combination of twinning and slip during processing. rheniumet.com However, higher rhenium contents can lead to the formation of the brittle σ-phase, an intermetallic compound with an approximate composition of Mo₂Re₃, which can be detrimental to mechanical integrity. researchgate.netresearchgate.net
Future research must focus on precisely controlling the microstructure to manage the formation and distribution of the σ-phase. The influence of the forming process and subsequent heat treatments on σ-phase precipitation, diffusion rates, and morphology is a critical area of investigation where very few data are currently available. researchgate.netresearchgate.net Further studies on Mo-Re alloys indicate that improved fabricability can be linked to the redistribution of grain-boundary oxides into a more complex rhenium-molybdate, suggesting that impurity control and distribution is another key aspect of microstructural engineering. dtic.mil
Strategies for tailoring microstructures include:
Thermomechanical Processing: Developing specific rolling, forging, and annealing schedules to control grain size and texture.
Powder Metallurgy: Utilizing advanced powder metallurgy techniques to create homogenous, fine-grained microstructures and potentially non-equilibrium phases.
Alloying Additions: Investigating the effect of micro-alloying elements to stabilize desired phases or refine grain structures.
A summary of key microstructural features and their effects on mechanical properties is presented below.
| Microstructural Feature | Effect on Mechanical Properties | Research Focus |
| Fine Grain Size | Increases strength and toughness. | Optimization of processing parameters (e.g., annealing temperature and time). |
| σ-Phase Precipitation | Can cause embrittlement if coarse or located at grain boundaries. | Control of composition, heat treatment, and processing to manage precipitation. researchgate.netresearchgate.net |
| Grain Boundary Chemistry | Segregation of impurities like oxygen can lead to embrittlement. | Redistribution of impurities into less harmful complex oxides. dtic.mil |
| Deformation Mechanism | Twinning and slip combination enhances ductility. rheniumet.com | Understanding the influence of Re content and processing on activating these mechanisms. |
Design of Oxidation-Resistant Superconductors
Mo-Re alloys are recognized for their superconducting properties, with critical temperatures (Tc) reaching up to 15 K. imp.kiev.ua A significant advantage of these alloys is their inherently low oxidizability, a feature described as a "noble surface chemistry." imp.kiev.uaarxiv.org This property is extremely useful in the fabrication of superconducting devices like suspended nanostructures and microwave resonators, as it simplifies the creation of clean interfaces without the need for complex surface treatments. imp.kiev.uabohrium.comarxiv.org
Despite this inherent resistance, the challenge remains to design Mo-Re superconductors that can operate reliably in oxidizing environments at elevated temperatures, which could expand their application range. The development of oxidation-resistant superconductors is a key research direction. This involves not only maintaining the superconducting properties but also preventing the degradation of the material through oxidation.
Future research directions include:
Protective Coatings: Development of thin, adherent, and non-reactive coatings that can act as an oxygen barrier without degrading the superconducting properties of the Mo-Re substrate.
Surface Modification: Utilizing techniques like ion implantation to create a modified surface layer with enhanced oxidation resistance.
Alloying for Passivation: Investigating the addition of ternary or quaternary elements that promote the formation of a stable, self-healing passive oxide layer (passivation) on the surface.
The compatibility of these oxidation protection strategies with standard microfabrication techniques is crucial for the development of advanced superconducting electromechanical devices. arxiv.orgresearchgate.net
Exploration of Novel Compositions and Processing Routes
The exploration of new compositions and innovative processing routes is fundamental to overcoming the limitations of conventionally produced Mo-Re alloys. nih.gov This includes moving beyond the binary Mo-Re system and employing advanced manufacturing techniques to create materials with unique microstructures and enhanced properties. ornl.gov
Novel Compositions: While the Mo-Re system is well-studied, there is room to explore dilute Mo-Re alloys (e.g., 11-13 wt% Re) which may offer improved ductility over unalloyed molybdenum. researchgate.net Furthermore, adding small amounts of other elements could further enhance properties. For example, studies on other alloy systems have shown that adding elements like aluminum or chromium can significantly affect stability and mechanical characteristics. researchgate.net
Novel Processing Routes: Advanced processing techniques offer pathways to synthesize materials that are inaccessible through traditional melting and casting methods. nih.gov
Mechanical Alloying (MA): This solid-state powder processing technique involves repeated welding, fracturing, and rewelding of powder particles in a high-energy mill. nih.govmdpi.com MA can be used to produce materials with nanocrystalline structures, extended solid solutions, or even amorphous phases, potentially leading to significant improvements in strength and other properties. mdpi.com
Additive Manufacturing (AM): Techniques like selective laser melting (SLM) and electron beam melting (EBM) allow for the creation of complex geometries with tailored microstructures. ornl.gov For refractory metals like molybdenum, AM offers the potential to produce dense, crack-free parts, opening up new design possibilities. ornl.gov
Spark Plasma Sintering (SPS): This method can be used to consolidate powders produced by mechanical alloying at lower temperatures and for shorter durations than conventional sintering, which helps in retaining fine-grained or nanocrystalline microstructures in the final bulk material. oup.com
These novel routes provide powerful tools for creating new Mo-Re based materials with precisely controlled compositions and microstructures, leading to enhanced performance. oup.com
Emerging Research Frontiers
Beyond the direct optimization of Mo₃Re, research into rhenium-containing systems and potential rhenium substitutes represents a significant frontier, driven by the unique properties and strategic importance of rhenium.
Rhenium-Based Systems in Advanced Superalloys
Rhenium is a critical alloying element in nickel-based single-crystal superalloys, which are essential materials for turbine blades in modern aero-engines and industrial gas turbines. rheniumet.comresearchgate.net The addition of even a few weight percent of rhenium dramatically improves the high-temperature mechanical properties, a phenomenon often called the "rhenium effect." rheniumet.commatec-conferences.org
Key benefits of rhenium additions to superalloys include:
Enhanced Creep Strength: Rhenium is one of the most effective elements for improving the resistance of superalloys to deformation at high temperatures. researchgate.net
Improved Fatigue Life: It enhances the material's resistance to thermo-mechanical fatigue. asme.org
Slower Diffusion: Rhenium is the slowest diffusing transition metal in nickel, which retards detrimental microstructural changes like the coarsening of the strengthening γ' phase at high temperatures. matec-conferences.org
Solid Solution Strengthening: Rhenium atoms tend to partition strongly to the γ-matrix phase, creating significant solid solution strengthening. rheniumet.comtms.org
The development of superalloys is often categorized by their rhenium content, with second-generation alloys containing around 3 wt.% Re and third-generation alloys containing 5-6 wt.% Re. matec-conferences.org This progression highlights the ongoing importance of rhenium in pushing the temperature limits of gas turbine engines. asme.org
| Superalloy Generation | Typical Rhenium Content (wt.%) | Key Improvement |
| First | 0% | Baseline performance. |
| Second | 2-3% | Significant increase in creep life and fatigue performance. matec-conferences.org |
| Third | 5-6% | Further enhancement of high-temperature strength and durability. matec-conferences.org |
Future research in this area focuses on understanding the complex interactions of rhenium with other alloying elements like ruthenium to optimize phase stability and prevent the formation of detrimental topologically close-packed (TCP) phases. researchgate.nettms.org
Development of Multi-Principal-Element Alloys as Re-Equivalent Materials
The high cost and supply risk associated with rhenium, which is often considered a strategic element, provide a strong incentive to develop alternative materials that can replicate its beneficial effects. rheniumet.com Multi-Principal-Element Alloys (MPEAs), also known as High-Entropy Alloys (HEAs), represent a promising and novel class of materials for this purpose. wustl.eduaip.org
Unlike traditional alloys based on a single primary element, MPEAs are composed of multiple principal elements in relatively high concentrations. wustl.eduosti.gov This approach opens up a vast compositional space, offering the potential to design alloys with unique combinations of properties not achievable in conventional systems. osti.govresearchgate.net
The development of refractory MPEAs (RMPEAs) is particularly relevant for high-temperature applications where Mo-Re and Re-containing superalloys are currently used. researchgate.net The research strategy involves:
Computational Design: Using methods like density-functional theory to screen vast numbers of potential compositions for desired characteristics such as high melting points, ductility, and strength. researchgate.net
High-Throughput Synthesis and Characterization: Employing rapid alloy synthesis and testing methods to validate computational predictions and down-select promising candidates. researchgate.netwustl.edu
Property Optimization: Tailoring the alloy composition to achieve a balance of room-temperature ductility, high-temperature strength, and creep resistance that could match or exceed that of traditional refractory alloys or even superalloys. researchgate.net
The goal is to create a new generation of high-temperature materials that reduce or eliminate the need for rhenium without sacrificing performance, thereby addressing issues of cost and strategic dependence.
Q & A
Q. How to design a multi-institutional study on Mo-Re (3/1) stability in fusion reactor environments?
- Methodological Answer : Establish standardized protocols for neutron irradiation (e.g., flux, temperature) and mechanical testing across facilities. Use shared repositories for data transparency. Incorporate in situ TEM for real-time defect analysis. Address ethical and safety compliance via institutional review boards (IRBs) .
Methodological Considerations
- Data Contradiction Analysis : Apply sensitivity analysis to identify variables with the highest uncertainty contributions (e.g., neutron flux measurement errors). Use Bayesian statistics to quantify confidence intervals in property predictions .
- Replication Challenges : Document furnace calibration records, environmental controls (e.g., oxygen partial pressure), and raw material certificates to enhance reproducibility .
- Interdisciplinary Collaboration : Align with frameworks like PICO (Population, Intervention, Comparison, Outcome) to structure hypotheses. For example, compare swaged vs. sintered Mo-Re (3/1) in neutron irradiation resistance studies .
Featured Recommendations
| Most viewed |
|
|
|---|---|---|
| Most popular with customers |
|
Disclaimer and Information on In-Vitro Research Products
Please be aware that all articles and product information presented on BenchChem are intended solely for informational purposes. The products available for purchase on BenchChem are specifically designed for in-vitro studies, which are conducted outside of living organisms. In-vitro studies, derived from the Latin term "in glass," involve experiments performed in controlled laboratory settings using cells or tissues. It is important to note that these products are not categorized as medicines or drugs, and they have not received approval from the FDA for the prevention, treatment, or cure of any medical condition, ailment, or disease. We must emphasize that any form of bodily introduction of these products into humans or animals is strictly prohibited by law. It is essential to adhere to these guidelines to ensure compliance with legal and ethical standards in research and experimentation.
